

Minimum Inhibitory Concentration (MIC) of potassium isobutyl 4-oxidobenzoate

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Compound of Interest

Compound Name: *Potassium isobutyl 4-oxidobenzoate*

CAS No.: 32314-53-7

Cat. No.: B12647421

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Executive Summary: The High-Solubility Paradox

Potassium isobutyl 4-oxidobenzoate (CAS: 32314-53-7) represents a specialized salt form of Isobutylparaben. While the parent ester (Isobutylparaben) exhibits superior antimicrobial potency compared to shorter-chain homologs (Methyl/Ethyl), its utility is severely limited by poor aqueous solubility (~0.02%).

The potassium salt solves the solubility challenge, allowing for high-concentration stock solutions (>50% w/w). However, it introduces a pH-dependent activation requirement. The salt itself is not the primary antimicrobial agent; it serves as a delivery vehicle that must dissociate and protonate into the active ester form within the formulation.

Critical Regulatory Warning: Before proceeding with formulation, note that Isobutylparaben (and its salts) are banned in leave-on cosmetic products in the European Union (Regulation (EU) No 358/2014) due to potential endocrine disruption concerns. Usage in pharmaceuticals and other regions (US, Asia) remains permitted but is under increasing scrutiny.

Chemical Identity & Stoichiometric Equivalence

To compare MIC values accurately, one must account for the molecular weight difference between the salt (delivery form) and the ester (active form).

Property	Isobutylparaben (Active Ester)	Potassium Isobutyl 4-Oxidobenzoate (Salt)
CAS Number	4247-02-3	32314-53-7
Molecular Weight	~194.23 g/mol	~232.32 g/mol
Solubility (Water)	Very Low (~150 ppm)	High (>500,000 ppm)
Conversion Factor	1.0	1.20 (1.2 mg Salt $\approx$ 1.0 mg Active)

Mechanism of Action: The pH-Activation Pathway

The antimicrobial efficacy of this compound is governed by the Henderson-Hasselbalch equilibrium. The potassium salt dissociates completely in water. The resulting phenolate anion is relatively inactive. Only upon lowering the pH (typically < 6.0) does the anion protonate to form the lipophilic, uncharged ester which penetrates microbial membranes.



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Figure 1: The activation pathway of Potassium Isobutylparaben. Efficacy is negligible at alkaline pH.

Comparative MIC Analysis

The following data synthesizes experimental ranges for Isobutylparaben. Note: The "Salt Equivalent" column is calculated using the 1.2x conversion factor.

Key Insight: Isobutylparaben is approximately 2-4x more potent than Propylparaben and 10-20x more potent than Methylparaben, particularly against Gram-positive bacteria and fungi.

Target Microorganism	Methylparaben MIC (µg/mL)	Propylparaben MIC (µg/mL)	Isobutylparaben (Active) MIC (µg/mL)	K-Isobutyl Salt (Calc.) MIC (µg/mL)
S. aureus (Gram+)	> 2,000	250 - 500	60 - 125	72 - 150
E. coli (Gram-)	> 1,000	250 - 500	125 - 250	150 - 300
P. aeruginosa (Gram-)	> 4,000 (Resistant)	> 2,000	> 1,000	> 1,200
C. albicans (Yeast)	1,000 - 2,000	125 - 250	60 - 125	72 - 150
A. niger (Mold)	1,000 - 2,000	200 - 400	100 - 200	120 - 240

Data Interpretation:

- Gram-Positive & Fungi: Highly effective. The lipophilic isobutyl chain interacts strongly with the cell membrane of these organisms.
- Gram-Negative (Pseudomonas): Like all parabens, it is weak against Pseudomonas species due to efflux pumps and outer membrane exclusion. It must be combined with a co-preservative (e.g., Phenoxyethanol, EDTA) for broad-spectrum coverage.

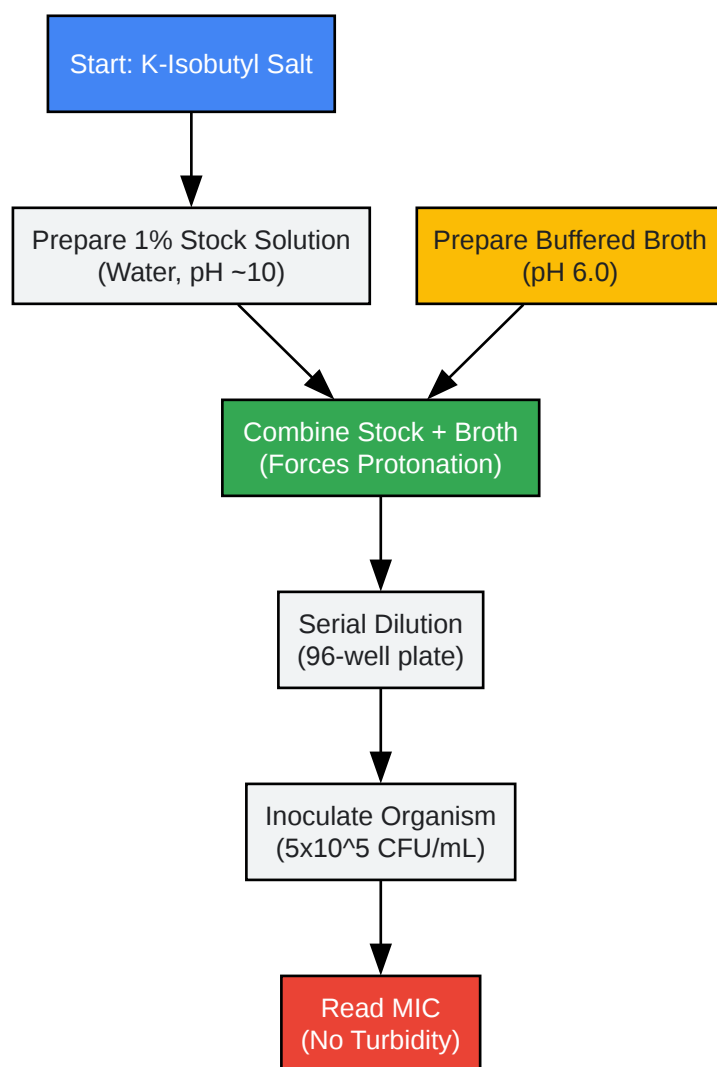
Experimental Protocol: MIC Determination

Standard broth microdilution protocols (CLSI M07) must be modified to account for the salt's alkalinity. If you dissolve the K-salt directly into broth, the pH will rise, artificially inflating the MIC (rendering the molecule inactive).

Protocol: Buffered Broth Microdilution

- Stock Preparation: Dissolve **Potassium Isobutyl 4-oxidobenzoate** in sterile water to 10,000 µg/mL (1%).

- Check pH: The pH will be alkaline (~9-10).
- Neutralization (Critical Step):
 - Dilute the stock into double-strength Mueller-Hinton Broth (2x MHB) that has been buffered to pH 6.0 using a phosphate buffer system.
 - Why? This forces the equilibrium toward the active ester form immediately upon dilution.
- Serial Dilution: Perform 2-fold serial dilutions in 96-well plates.
- Inoculation: Add 5×10^5 CFU/mL of challenge organism.
- Incubation: 35°C for 24h (Bacteria) / 25°C for 48h (Fungi).



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Figure 2: Workflow for accurate MIC determination of paraben salts.

Formulation & Stability Considerations

- Solubility Advantage: The potassium salt allows you to add the preservative to the aqueous phase of a cold-process emulsion, which is impossible with the ester form.
- Incompatibility:
 - Iron: Parabens form colored complexes (pink/red) with iron traces. Use high-quality water and chelating agents (EDTA).
 - Non-ionic Surfactants: High levels of ethoxylated surfactants (Polysorbates, PEGs) can sequester the paraben chain into micelles, effectively deactivating it. If using >1% Polysorbate 80, the MIC may increase by 2-5 fold.

References

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Sources

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